

A Comprehensive Technical Guide to the Physical Properties of N-Methylbenzenesulfonamide

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Compound of Interest

Compound Name: *N-Methylbenzenesulfonamide*

Cat. No.: *B1583361*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **N-Methylbenzenesulfonamide** (CAS No. 5183-78-8). The information presented herein is intended to support research, development, and quality control activities involving this compound. All quantitative data is summarized for clarity, and detailed experimental protocols for the determination of these properties are provided.

Core Physical Properties

N-Methylbenzenesulfonamide is a chemical intermediate with the molecular formula $C_7H_9NO_2S$.^[1] Its physical characteristics are crucial for its handling, application, and integration into various chemical processes.

Quantitative Data Summary

The key physical properties of **N-Methylbenzenesulfonamide** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Units	Notes
Molecular Weight	171.21	g/mol	[1]
Melting Point	31	°C	
Boiling Point	165-170	°C	@ 30 Torr
Density	1.255	g/cm ³	at 25 °C (lit.)
Flash Point	125.6	°C	
Refractive Index	1.538		
Water Solubility	Soluble	[2]	

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physical properties of organic compounds like **N-Methylbenzenesulfonamide**.

Melting Point Determination

The melting point is a critical indicator of purity for a crystalline solid.

Principle: The temperature at which a solid transitions to a liquid is its melting point. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C. Impurities tend to lower and broaden the melting point range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (optional, for pulverizing crystals)

Procedure:

- A small amount of finely powdered **N-Methylbenzenesulfonamide** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point.
- The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has liquefied is recorded as the end of the melting range.^{[3][4][5]}

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Principle: By heating a small sample of the liquid and observing the temperature at which it boils, this characteristic property can be determined. For small quantities, a micro-boiling point determination method is often employed.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block)
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- A few drops of **N-Methylbenzenesulfonamide** are placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer.
- The assembly is heated in a Thiele tube or an aluminum block.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^{[6][7][8][9]}

Density Determination

Density is the mass of a substance per unit volume.

Principle: The density of a liquid can be determined by accurately measuring the mass of a known volume of the substance.

Apparatus:

- Pycnometer (a glass flask with a precise volume)
- Analytical balance
- Temperature-controlled water bath

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately weighed.

- The pycnometer is filled with **N-Methylbenzenesulfonamide**, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a temperature-controlled water bath to bring the liquid to the desired temperature (e.g., 25°C).
- The pycnometer is removed from the bath, carefully dried on the outside, and its mass is weighed.
- The mass of the **N-Methylbenzenesulfonamide** is calculated by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.^{[10][11]}

Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Principle: A qualitative assessment of solubility is often performed by observing the dissolution of a small amount of solute in a given solvent.

Apparatus:

- Test tubes
- Spatula
- Vortex mixer or stirring rod
- Solvent (e.g., deionized water)

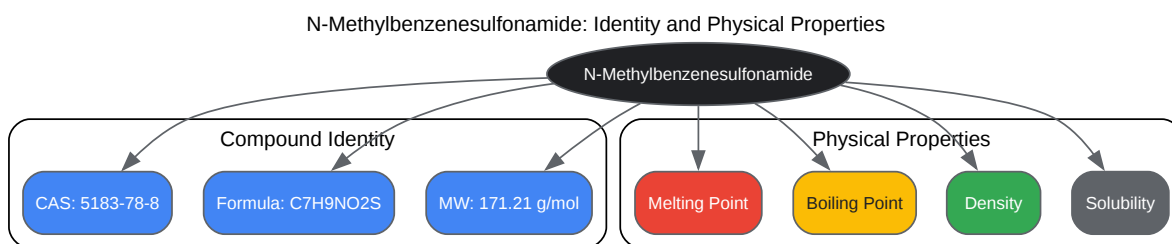
Procedure:

- A small, measured amount of **N-Methylbenzenesulfonamide** (e.g., 10-20 mg) is placed in a test tube.
- A small volume of the solvent (e.g., 1 mL of water) is added.

- The mixture is agitated vigorously using a vortex mixer or by stirring.
- Observations are made to see if the solid dissolves completely.
- If the solid dissolves, it is recorded as soluble in that solvent. If it does not, it is recorded as insoluble or sparingly soluble. For a more quantitative analysis, incremental amounts of the solute can be added to a fixed volume of solvent until saturation is reached.[2][12]

Visualizations

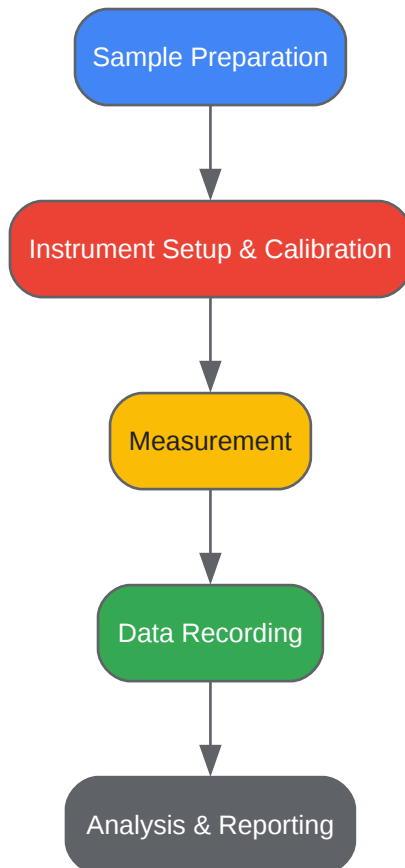
The following diagrams illustrate the relationships between the compound's identification and its physical properties, as well as a general workflow for their determination.



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Caption: Relationship between **N-Methylbenzenesulfonamide**'s identity and its key physical properties.

General Workflow for Physical Property Determination



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Caption: A generalized workflow for the experimental determination of physical properties.

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